

Introduction: The Significance of a Fluorinated Heterocycle

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Compound of Interest

Compound Name: (3-Trifluoromethyl-pyrazol-1-yl)-acetic acid

CAS No.: 926241-24-9

Cat. No.: B1299262

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(3-Trifluoromethyl-pyrazol-1-yl)-acetic acid is a heterocyclic organic compound featuring a pyrazole core. The strategic placement of two key functional groups defines its chemical character and potential utility:

- **The Trifluoromethyl Group (-CF₃):** The incorporation of fluorine into organic molecules is a cornerstone of modern medicinal and agricultural chemistry. The -CF₃ group is a powerful modulator of a molecule's properties. It is highly electron-withdrawing, which can alter the acidity of nearby protons (like the N-H of a pyrazole precursor) and influence reaction pathways. Furthermore, it can enhance metabolic stability by blocking sites susceptible to oxidative degradation and improve membrane permeability and binding affinity due to its lipophilic nature.
- **The Acetic Acid Moiety (-CH₂COOH):** The carboxymethyl group attached to the pyrazole nitrogen provides a versatile chemical handle. It can act as a pharmacophore, engaging with biological targets through hydrogen bonding or ionic interactions. It also serves as a key synthetic linker, enabling the molecule to be incorporated into larger, more complex structures such as peptides or ester-based prodrugs.

The combination of a stable, aromatic pyrazole scaffold with these two functional groups makes **(3-Trifluoromethyl-pyrazol-1-yl)-acetic acid** a valuable building block. While specific applications for this exact molecule are not extensively documented in peer-reviewed literature, its structural class is prominent in the development of herbicides, fungicides, anti-inflammatory agents, and analgesics[1][2][3]. This guide serves to consolidate the known data and provide a robust framework for its synthesis and safe handling in a research setting.

Physicochemical and Spectroscopic Properties

The fundamental properties of **(3-Trifluoromethyl-pyrazol-1-yl)-acetic acid** are summarized below. This data is critical for experimental design, including solvent selection, reaction monitoring, and safety assessments.

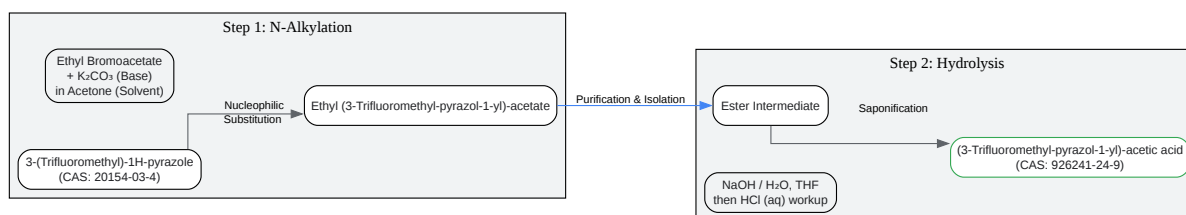
Property	Value	Source
CAS Number	926241-24-9	[4]
IUPAC Name	2-[3-(Trifluoromethyl)pyrazol-1-yl]acetic acid	[4]
Molecular Formula	C ₆ H ₅ F ₃ N ₂ O ₂	[4]
Molecular Weight	194.11 g/mol	[4]
Appearance	Solid	
Purity	Typically ≥98%	[4]
InChI Key	GTIGZYNSHOYHSP-UHFFFAOYSA-N	[4]
Canonical SMILES	O=C(O)CN1C=CC(C(F)(F)F)=N1	[4]

Synthesis Pathway and Experimental Protocol

While a specific published synthesis for 926241-24-9 is not readily available, a chemically sound and widely accepted two-step pathway can be proposed. This process involves the N-alkylation of the pyrazole ring followed by ester hydrolysis. This approach is standard for the synthesis of N-substituted pyrazole acetic acids.

Proposed Synthetic Workflow

The synthesis begins with the commercially available precursor, 3-(Trifluoromethyl)-1H-pyrazole, which is first alkylated with an ethyl haloacetate ester. The resulting ester intermediate is then hydrolyzed under basic conditions to yield the final carboxylic acid product.



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Caption: Proposed two-step synthesis of **(3-Trifluoromethyl-pyrazol-1-yl)-acetic acid**.

Detailed Experimental Protocol

This protocol is a representative procedure. Researchers should adapt it based on available equipment and perform small-scale trials to optimize conditions.

Step 1: Synthesis of Ethyl (3-Trifluoromethyl-pyrazol-1-yl)-acetate (Intermediate)

- **Setup:** To a 250 mL round-bottom flask equipped with a magnetic stirrer and reflux condenser, add 3-(Trifluoromethyl)-1H-pyrazole (1.0 eq), anhydrous potassium carbonate (K₂CO₃, 1.5 eq), and acetone (15 mL per gram of pyrazole).
 - **Causality:** Potassium carbonate is a mild base sufficient to deprotonate the pyrazole N-H, creating a nucleophilic anion. Acetone is a suitable polar aprotic solvent for this S_N2 reaction.

- Addition: While stirring, add ethyl bromoacetate (1.1 eq) dropwise to the suspension at room temperature.
- Reaction: Heat the mixture to reflux (approx. 56°C) and maintain for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting pyrazole is consumed.
- Work-up: Cool the reaction mixture to room temperature and filter off the inorganic salts (K_2CO_3 and KBr). Wash the solid residue with a small amount of acetone.
- Isolation: Combine the filtrates and evaporate the solvent under reduced pressure using a rotary evaporator. The resulting crude oil is the ethyl ester intermediate.
- Purification: Purify the crude product via flash column chromatography on silica gel, using a gradient of ethyl acetate in hexanes as the eluent.

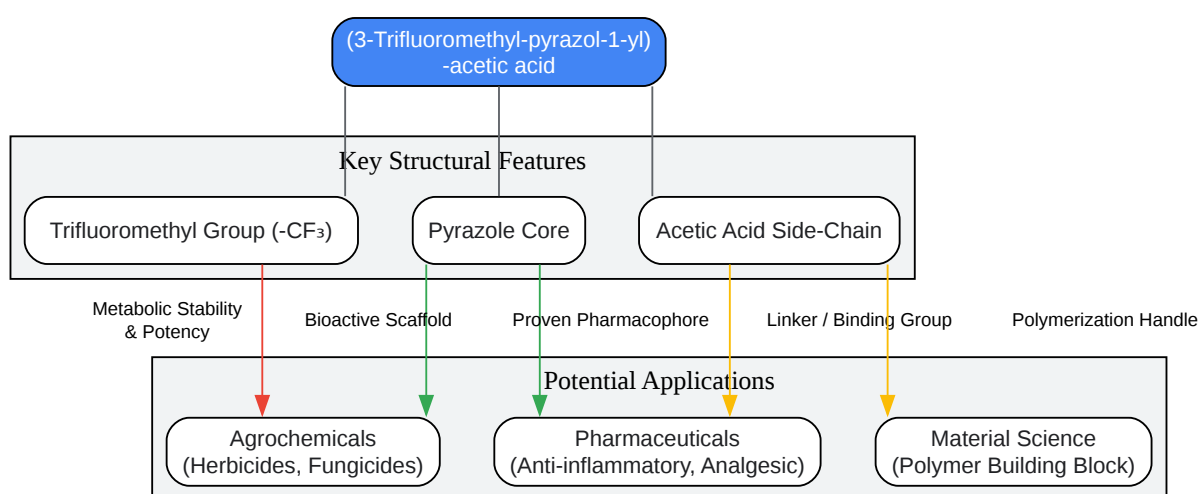
Step 2: Synthesis of **(3-Trifluoromethyl-pyrazol-1-yl)-acetic acid** (Final Product)

- Setup: Dissolve the purified ethyl ester intermediate (1.0 eq) in a mixture of tetrahydrofuran (THF) and water (3:1 v/v).
- Hydrolysis: Add sodium hydroxide (NaOH, 1.2 eq) and stir the mixture at room temperature for 2-4 hours. Monitor the saponification by TLC until the ester is no longer present.
 - Causality: NaOH mediates the hydrolysis (saponification) of the ethyl ester to its corresponding sodium carboxylate salt, which is water-soluble.
- Acidification: Cool the reaction mixture in an ice bath and slowly acidify to pH ~2 by adding 1M hydrochloric acid (HCl). The final product should precipitate as a solid.
 - Causality: Acidification protonates the carboxylate salt, rendering the final carboxylic acid product insoluble in the aqueous medium, thus allowing for its isolation.
- Isolation: Collect the solid precipitate by vacuum filtration. Wash the solid with cold deionized water to remove any remaining inorganic salts.

- Drying: Dry the product under vacuum to yield **(3-Trifluoromethyl-pyrazol-1-yl)-acetic acid** as a solid. The purity can be confirmed by NMR spectroscopy and HPLC.

Potential Applications and Research Context

The structural elements of **(3-Trifluoromethyl-pyrazol-1-yl)-acetic acid** suggest its potential as a valuable intermediate in several areas of chemical research.



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Caption: Relationship between structural features and potential applications.

- **Agrochemicals:** The pyrazole ring is a well-established scaffold in many commercial pesticides. The trifluoromethyl group often enhances the biological activity of these compounds. Related molecules are explored for their potential as herbicides and fungicides, suggesting this compound could serve as a precursor to new crop protection agents[1][3].
- **Pharmaceutical Development:** Many pyrazole derivatives exhibit a wide range of biological activities. Structurally similar compounds have been investigated as anti-inflammatory and analgesic drugs[1]. The acetic acid moiety allows for its incorporation into larger molecules to modulate solubility or to act as a linker to other pharmacophores.

- **Material Science:** The carboxylic acid function provides a reactive site for polymerization or for grafting onto surfaces, opening possibilities in the development of advanced materials with enhanced thermal or chemical resistance[1].

Safety and Handling

(3-Trifluoromethyl-pyrazol-1-yl)-acetic acid is classified as harmful and an irritant. Strict adherence to safety protocols is mandatory.[4][5]

GHS Hazard Classification

Hazard Class	Statement	GHS Code	Pictogram
Acute Toxicity, Oral	Harmful if swallowed	H302	GHS07 (Harmful/Irritant)
Skin Irritation	Causes skin irritation	H315	GHS07 (Harmful/Irritant)
Eye Irritation	Causes serious eye irritation	H319	GHS07 (Harmful/Irritant)
Respiratory Irritation	May cause respiratory irritation	H335	GHS07 (Harmful/Irritant)

Data sourced from multiple suppliers.[4][5]

Handling and Personal Protective Equipment (PPE)

- **Engineering Controls:** Always handle this compound in a well-ventilated chemical fume hood to avoid inhalation of dust or vapors[5][6]. Ensure that eyewash stations and safety showers are readily accessible.[7][8]
- **Eye/Face Protection:** Wear chemical safety goggles that meet European Standard EN166 or OSHA's 29 CFR 1910.133 regulations.[7]
- **Skin Protection:** Wear nitrile or other chemically resistant gloves. Inspect gloves prior to use and use a proper glove removal technique to avoid skin contact[5][9]. Wear a lab coat to protect personal clothing.

- Respiratory Protection: If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator[8].
- General Hygiene: Avoid contact with skin, eyes, and clothing[6]. Wash hands thoroughly after handling and before breaks[5][6]. Do not eat, drink, or smoke in the laboratory[4][5].

First Aid Measures

- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth. Do NOT induce vomiting[4][5].
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Consult a physician[6][9].
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with plenty of water and soap[6][9]. If irritation occurs, seek medical attention.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention[4][6][7].

Storage and Disposal

- Storage: Store in a cool, dry, and well-ventilated place[5]. Keep the container tightly closed and store locked up[5][8].
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations for hazardous waste[5]. Do not let the product enter drains[5][6].

Conclusion

(3-Trifluoromethyl-pyrazol-1-yl)-acetic acid, identified by CAS number 926241-24-9, is a fluorinated heterocyclic compound with significant potential as a building block in synthetic chemistry. Its trifluoromethyl and acetic acid functionalities provide a unique combination of metabolic stability, lipophilicity, and synthetic versatility. While its direct applications require further exploration, its structural class is of high interest in the agrochemical and pharmaceutical industries. The synthetic protocol and safety information detailed in this guide

provide a solid foundation for researchers to safely handle and utilize this compound in their work.

References

- Safety Data Sheet - Angene Chemical. Angene Chemical. [\[Link\]](#)
- material safety data sheet - Capot Chemical. Capot Chemical. [\[Link\]](#)
- 2-(5-methyl-3-(trifluoromethyl)-1H-pyrazol-1-yl)acetic acid - PubChem. PubChem. [\[Link\]](#)
- 2-(3-(trifluoromethyl)-5-Methyl-1H-pyrazol-1-yl)acetic acid Request for Quotation - ChemBK. ChemBK. [\[Link\]](#)
- Synthesis of 1-methyl-3-trifluoromethyl-4-pyrazole carboxylic acid - ResearchGate. ResearchGate. [\[Link\]](#)
- Method for preparation of 1-methyl-3-(trifluoromethyl)-1hpyrazol-5-ol - Google Patents.
- 2-(3-(trifluoromethyl)-1h-pyrazol-1-yl)acetic acid - PubChemLite. PubChemLite. [\[Link\]](#)
- Synthesis and Characterization of 3-Methyl-1-(4-(trifluoromethyl)phenyl)indeno [1,2-c]pyrazol-4(1H)-one - MDPI. MDPI. [\[Link\]](#)
- Acetic Acid Mediated for One-Pot Synthesis of Novel Pyrazolyl s-Triazine Derivatives - PMC. PubMed Central. [\[Link\]](#)

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Sources

- 1. chemimpex.com [\[chemimpex.com\]](#)
- 2. mdpi.com [\[mdpi.com\]](#)
- 3. guidechem.com [\[guidechem.com\]](#)

- [4. fluorochem.co.uk](https://fluorochem.co.uk) [fluorochem.co.uk]
- [5. sds.fluorochem.co.uk](https://sds.fluorochem.co.uk) [sds.fluorochem.co.uk]
- [6. angenechemical.com](https://angenechemical.com) [angenechemical.com]
- [7. fishersci.com](https://fishersci.com) [fishersci.com]
- [8. fishersci.com](https://fishersci.com) [fishersci.com]
- [9. capotchem.com](https://capotchem.com) [capotchem.com]
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